

A Technical Guide to the Solubility of Diethyl Allyl Phosphate

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Compound of Interest

Compound Name: Diethyl allyl phosphate

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This technical guide provides a comprehensive overview of the solubility characteristics of **Diethyl Allyl Phosphate** (DEAP). Due to the limited availability of specific quantitative solubility data in publicly accessible literature and safety data sheets, this document focuses on qualitative solubility assessments, inferred properties from analogous compounds, and detailed experimental protocols for determining solubility in a laboratory setting.

Introduction to Diethyl Allyl Phosphate

Diethyl allyl phosphate (CAS No: 3066-75-9) is an organophosphate ester with the molecular formula $C_7H_{15}O_4P$.^[1] It is a colorless to light yellow liquid at room temperature.^[1] DEAP is utilized as a flame retardant additive, particularly in polymer composites, and serves as a versatile intermediate in various organic syntheses, including the preparation of β -lactam compounds and the modification of surfaces.^{[1][2]} Understanding its solubility is critical for its application in synthesis, formulation, and for assessing its environmental fate.

Solubility Profile of Diethyl Allyl Phosphate

Precise quantitative solubility data for **diethyl allyl phosphate** (e.g., in g/100 mL or molarity) is not extensively documented in scientific literature or standard safety data sheets (SDS). A safety data sheet from a major supplier explicitly states "No data available" for water solubility.^[3] However, based on the general principles of solubility for organophosphate esters and its documented uses in chemical reactions, a qualitative solubility profile can be inferred.

Organophosphate triesters, such as DEAP, are generally characterized by their hydrophobicity. [4] The presence of two ethyl groups and an allyl group contributes to its nonpolar character. While the phosphate group introduces some polarity, the overall molecule is expected to be more soluble in organic solvents than in water. A related compound, diethyl phosphate, is described as being "slightly soluble" to "insoluble" in water. [5][6]

The use of DEAP in synthetic procedures often involves solvents such as methylene chloride and acetone, indicating its solubility in these media. [7]

Table 1: Qualitative Solubility of Diethyl Allyl Phosphate in Various Solvents

Solvent Class	Solvent Name	CAS Number	Qualitative Solubility	Rationale/Citation
Polar Protic	Water	7732-18-5	Sparingly Soluble / Insoluble	SDS for analogous compounds state low water solubility.[5] Organophosphate triesters are generally hydrophobic.[4]
Methanol		67-56-1	Soluble	Common organic solvent, expected to dissolve organophosphate esters.
Ethanol		64-17-5	Soluble	Used in the synthesis of DEAP, indicating miscibility.[1]
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble	A strong, versatile organic solvent known to dissolve a wide array of organic materials.
Acetone		67-64-1	Soluble	Used as a solvent in reactions involving related phosphonates.[7]
Acetonitrile		75-05-8	Soluble	Common polar aprotic solvent

				for organic compounds.
Nonpolar / Weakly Polar	Toluene	108-88-3	Soluble	Common nonpolar solvent for organic synthesis.
Hexane	110-54-3	Soluble	Expected to be a good solvent due to the nonpolar alkyl groups of DEAP.	
Diethyl Ether	60-29-7	Soluble	Common nonpolar solvent for organic compounds.	
Chloroform	67-66-3	Soluble	Common solvent for nonpolar to moderately polar organic compounds.	
Methylene Chloride (DCM)	75-09-2	Soluble	Used as a solvent in reactions involving related phosphonates. ^[7]	

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following experimental protocol, based on the widely accepted "shake-flask" method, is recommended. This method is considered reliable for determining the thermodynamic solubility of compounds.

Principle

An excess amount of the solute (**Diethyl Allyl Phosphate**) is added to a known volume of the solvent. The mixture is agitated at a constant temperature for a sufficient period to allow for equilibrium to be reached between the dissolved and undissolved solute. After equilibration, the saturated solution is separated from the excess solid/liquid, and the concentration of the solute in the solution is determined analytically.

Materials and Equipment

- **Diethyl Allyl Phosphate** (98% purity or higher)
- Selected solvents (analytical grade)
- Glass vials with PTFE-lined screw caps
- Analytical balance (readable to 0.0001 g)
- Thermostatic shaker or water bath with agitation capabilities
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with a suitable detector like FPD or NPD, HPLC-UV, or NMR spectroscopy)

Detailed Methodology

- **Preparation:** Add a precisely weighed excess amount of **Diethyl Allyl Phosphate** to a glass vial. The excess amount should be sufficient to ensure a saturated solution with visible undissolved DEAP remaining after equilibration.
- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the mixture for a prolonged period (typically 24 to 72

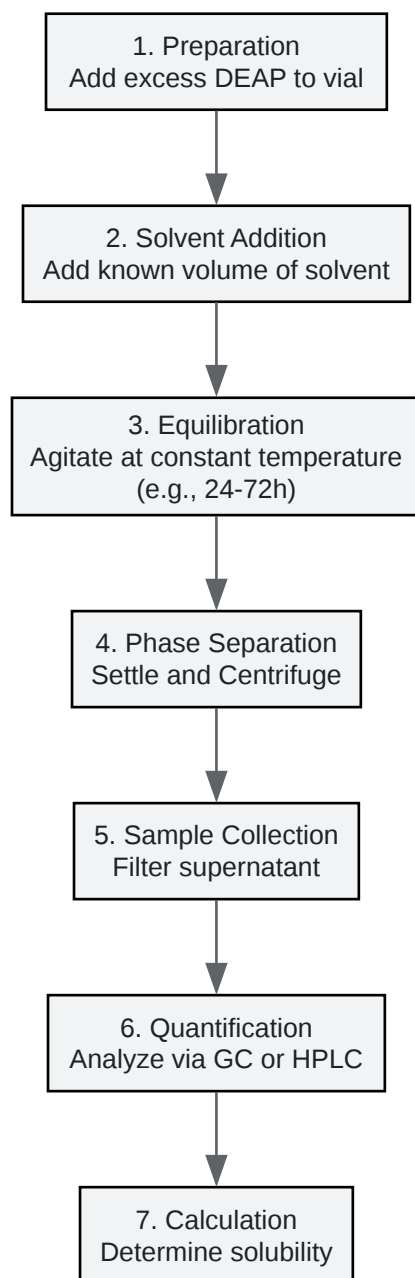
hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and should be determined empirically.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved DEAP to settle. To ensure complete separation of the saturated solution from the excess solute, centrifuge the vials at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant (the saturated solution) using a syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved micro-droplets.
- **Quantification:**
 - Dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Prepare a series of calibration standards of **Diethyl Allyl Phosphate** of known concentrations.
 - Analyze the standards and the sample using a validated analytical method (e.g., GC-FPD).
 - Determine the concentration of **Diethyl Allyl Phosphate** in the sample by comparing its response to the calibration curve.
- **Calculation:** Calculate the solubility using the determined concentration and the dilution factor. Express the results in appropriate units, such as g/100 mL, mg/L, or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Diethyl Allyl Phosphate**.

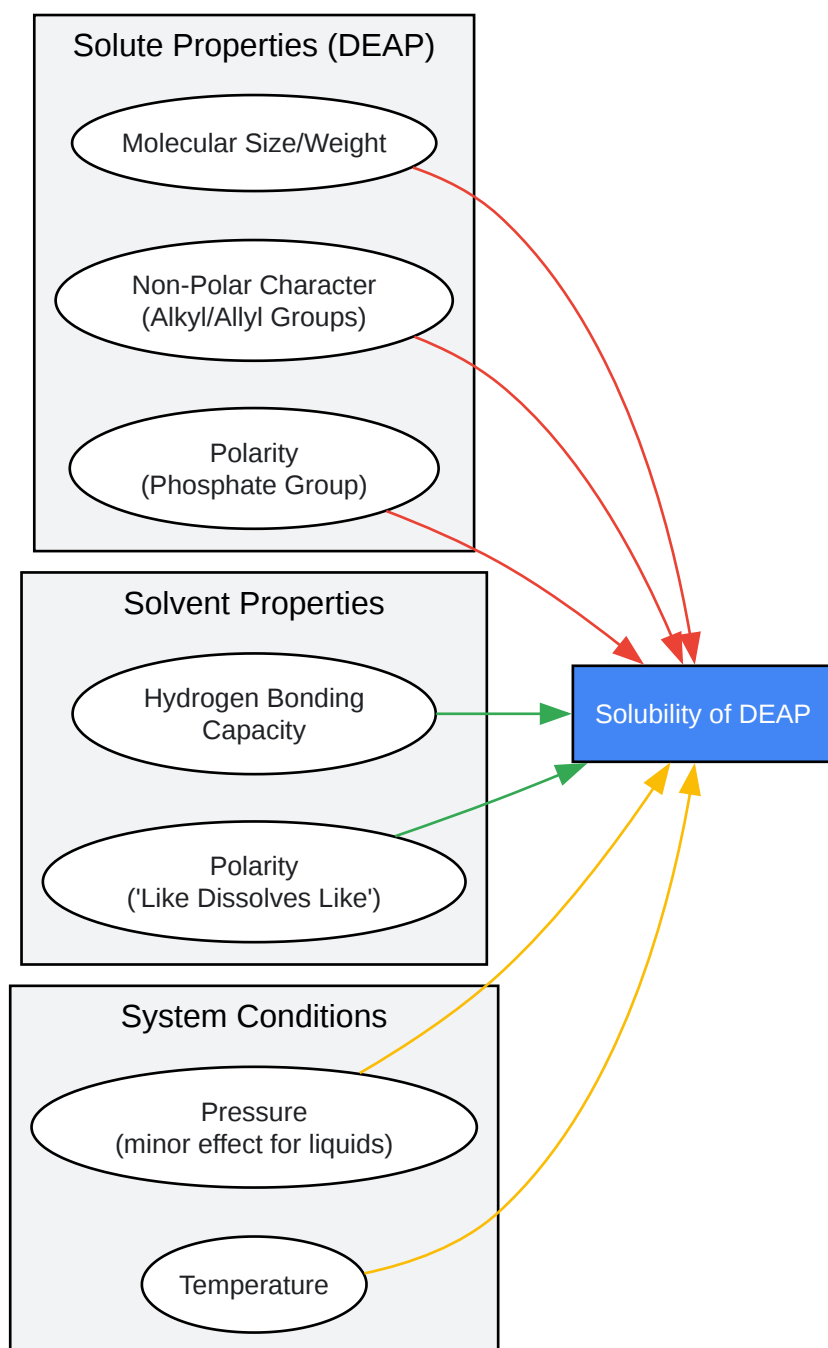


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Figure 1: Shake-Flask Method Workflow

Factors Influencing Solubility

The solubility of a solute like **Diethyl Allyl Phosphate** in a given solvent is governed by a complex interplay of factors related to both the solute and the solvent, as well as external conditions.



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Figure 2: Key Factors Affecting Solubility

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References

- 1. DIETHYL ALLYL PHOSPHATE 98 CAS#: 3066-75-9 [m.chemicalbook.com]
- 2. scientificlabs.ie [scientificlabs.ie]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Organophosphate - Wikipedia [en.wikipedia.org]
- 5. fishersci.com [fishersci.com]
- 6. Diethyl phosphate, 96% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. Allyl group-containing polyvinylphosphonates as a flexible platform for the selective introduction of functional groups via polymer-analogous transfer ... - RSC Advances (RSC Publishing) DOI:10.1039/D1RA06452E [pubs.rsc.org]
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